

Comprehensive Safety and Handling Guide for 1-Dodecene-1,2-13C2

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Compound of Interest

Compound Name: 1-Dodecene-1,2-13C2

Cat. No.: B176414

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **1-Dodecene-1,2-13C2**. Given that the isotopic labeling with Carbon-13 does not significantly alter the chemical properties of the molecule, the safety precautions are based on the known hazards of 1-Dodecene. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Chemical Identifiers:

- Name: **1-Dodecene-1,2-13C2**
- Base Chemical: 1-Dodecene
- CAS Number: 112-41-4 (for 1-Dodecene)
- Molecular Formula: C₁₀¹²C₂H₂₄

Primary Hazards:

- Combustible liquid.[1][2]
- May be fatal if swallowed and enters airways.[3][4][5]
- Causes skin and serious eye irritation.[2][5]
- May cause respiratory irritation.[5]

- Very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)
- Repeated exposure may cause skin dryness or cracking.[\[4\]](#)

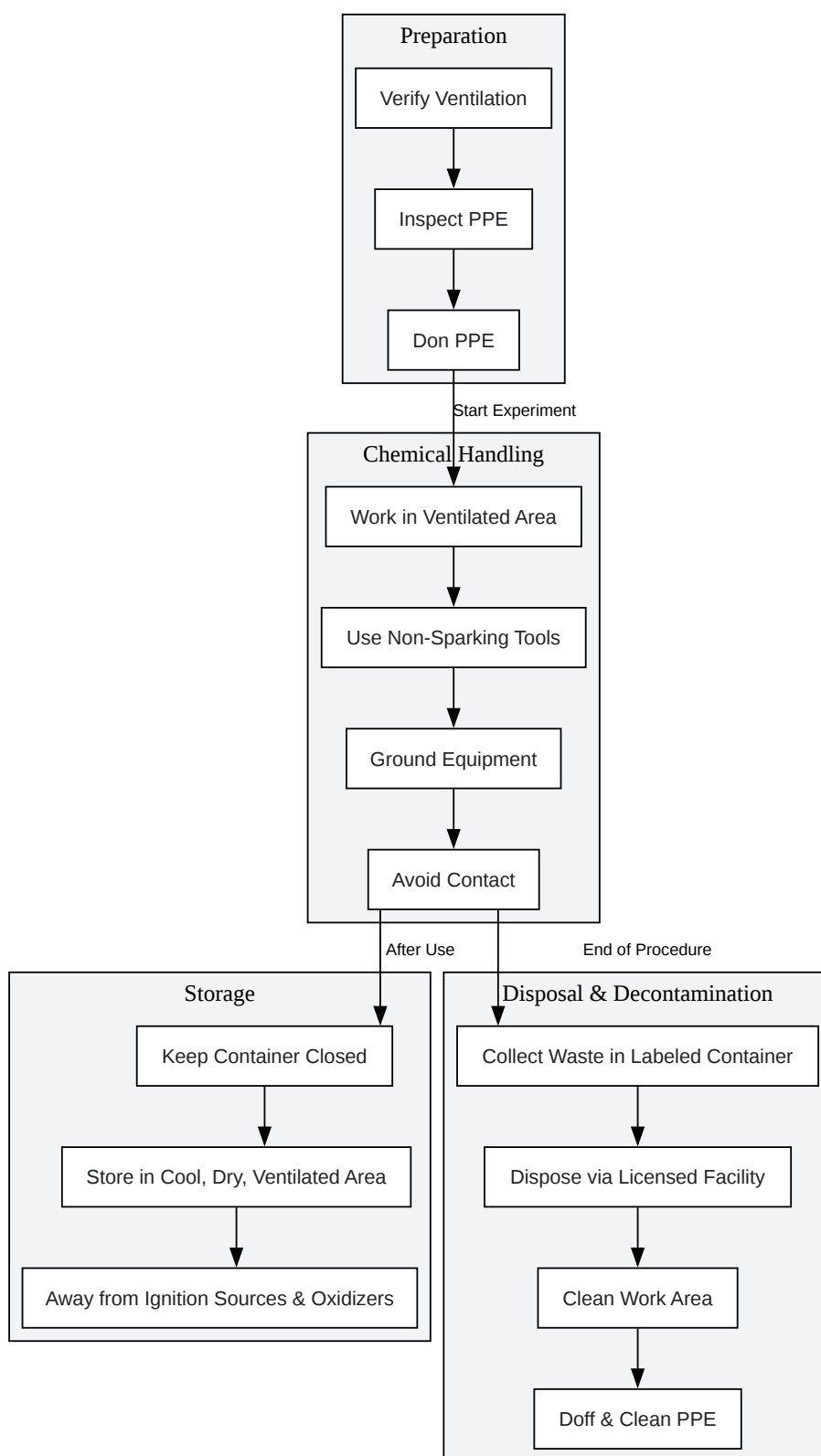
Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1-Dodecene-1,2-13C2**.

Protection Type	Specification	Source(s)
Eye and Face Protection	Chemical safety goggles or a face shield should be worn. Contact lenses are not recommended.	[1] [2]
Hand Protection	Neoprene or nitrile rubber gloves are recommended to prevent skin exposure.	[1]
Body Protection	Wear suitable protective clothing to prevent skin contact. For larger quantities or where splashing is possible, flame-resistant clothing may be appropriate.	[1] [6] [7]
Respiratory Protection	Work in a well-ventilated area. If inhalation exposure is possible, a NIOSH-certified respirator with an organic vapor cartridge is recommended.	[1] [6] [7]

Experimental Protocol: Safe Handling and Disposal

The following workflow outlines the standard operating procedure for the safe handling of **1-Dodecene-1,2-13C2** from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **1-Dodecene-1,2-13C2**.

Procedural Guidance

Pre-Handling Checklist:

- **Verify Ventilation:** Ensure the work area, such as a chemical fume hood, has adequate ventilation.[\[1\]](#)
- **Emergency Equipment:** Confirm that an emergency eye wash station and safety shower are readily accessible.[\[1\]](#)
- **Inspect PPE:** Check all personal protective equipment for integrity before use.
- **Don PPE:** Put on all required personal protective equipment as specified in the table above.[\[2\]](#)

Chemical Handling:

- **Work Area:** Conduct all work in a well-ventilated area to minimize inhalation of vapors.[\[2\]](#)
- **Avoid Ignition Sources:** 1-Dodecene is a combustible liquid; keep it away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#) Use only non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- **Avoid Contact:** Prevent direct contact with skin and eyes.[\[1\]](#) After handling, wash hands thoroughly with soap and water.[\[1\]](#)
- **Aerosol Formation:** Avoid the formation of aerosols or mists.[\[3\]](#)[\[9\]](#)

Storage:

- **Container:** Keep the container tightly closed when not in use.[\[1\]](#)
- **Location:** Store in a cool, dry, and well-ventilated place away from direct sunlight and incompatible materials.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents.[\[1\]](#)

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.[1]
- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do NOT induce vomiting due to the aspiration hazard.[3][4] If swallowed, call a poison control center or doctor immediately.[3]

Spill and Disposal Plan:

- Spill Cleanup:
 - Remove all sources of ignition.[8]
 - Ensure adequate ventilation.
 - Wear appropriate PPE during cleanup.
 - Contain the spill using an inert absorbent material (e.g., sand, earth).[3][8]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1][8]
 - Prevent the spill from entering drains or waterways.[3][8]
- Waste Disposal:
 - Dispose of waste material at a licensed waste disposal facility, often through incineration. [1]
 - Do not dispose of waste into the sewer system.[1]
 - Avoid release into the environment.[1][2] All disposal must be in accordance with local, state, and federal regulations.

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